

## Physical Properties and Solubility Data

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**Compound Focus: Paph-alpha-d-glc**

Cat. No.: S8123352

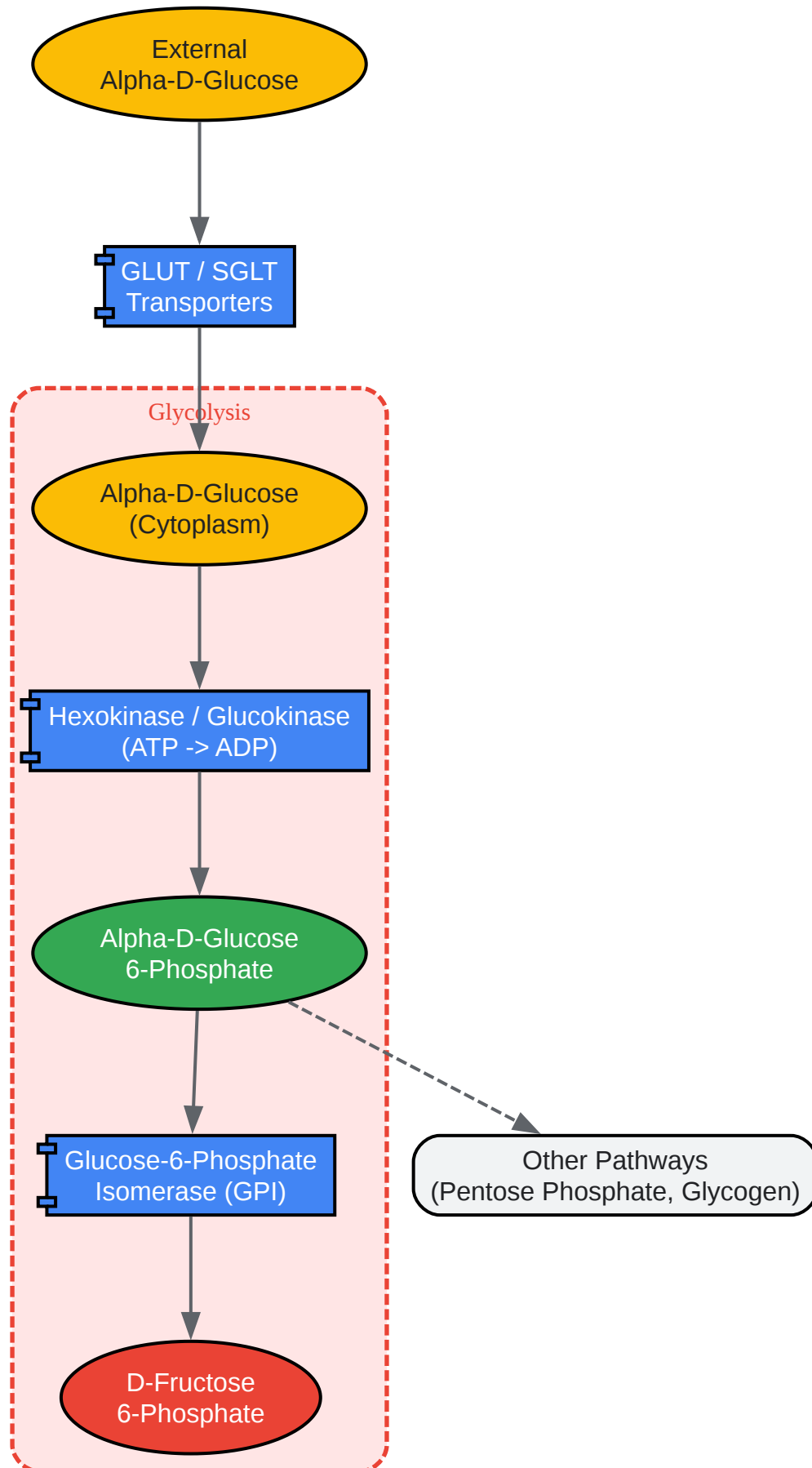
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The table below summarizes the key physical properties and solubility data for these related compounds, based on biochemical database records.

Property	Alpha-D-Glucose	Alpha-D-Glucose 6-phosphate
IUPAC Name	(2S,3R,4S,5S,6R)-6-(hydroxymethyl)oxane-2,3,4,5-tetrol [1]	{[(2R,3S,4S,5R,6S)-3,4,5,6-tetrahydroxyoxan-2-yl]methoxy}phosphonic acid [2]
Chemical Formula	C6H12O6 [1]	C6H13O9P [2]
Average Molecular Weight	180.1559 g/mol [1]	260.1358 g/mol [2]
State	Solid [1]	Not Specified
Melting Point	146 °C [1]	Not Available
Experimental Water Solubility	500 mg/mL at 20 °C [1]	31.4 mg/mL (Predicted) [2]
Predicted Water Solubility	782 g/L [1]	-

## Metabolic Pathways and Biological Role

Alpha-D-glucose and its phosphorylated derivative, alpha-D-glucose 6-phosphate, are central metabolites in many biological systems. The diagram below illustrates the key metabolic pathways involving these molecules.



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This diagram shows the initial steps of carbohydrate metabolism. Alpha-D-glucose is transported into the cell and phosphorylated to form **Alpha-D-glucose 6-phosphate**, a key branch point metabolite that feeds into glycolysis, the pentose phosphate pathway, and glycogen synthesis [2] [1].

## Key Experimental Considerations for Solubility

Based on the broader context of glucose chemistry, here are some experimental factors to consider for solubility studies:

- **Temperature Dependence:** The solubility of alpha-D-glucose is documented at a specific temperature (20°C) [1]. For your own experiments, controlling and reporting temperature is crucial for reproducibility.
- **pH and Ionic Environment:** The solubility of a compound, particularly one like glucose 6-phosphate which carries a charge (physiological charge: -2) [2], can be significantly influenced by the pH and buffer composition of the solution.
- **Experimental Measurement:** Common methods for determining solubility include gravimetric analysis (measuring the mass of dissolved solute after saturation) and various spectroscopic techniques. Using radiolabeled substrates, such as D-glucose labeled with <sup>14</sup>C or <sup>3</sup>H, can provide extremely sensitive measurements of uptake and utilization in complex biological systems, which can be related to solubility and transport [3].

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## References

1. Alpha-D-Glucose (YMDB00273) [ymdb.ca]
2. Alpha-D-glucose 6-phosphate (PAMDB003454) [pseudomonas.umaryland.edu]
3. d-Glucose and its derivatives labeled with radioactive carbon ...  
[ejnmmipharmchem.springeropen.com]

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